

Commercial Sources and Analytical Applications of Dehydro Felodipine-d3: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dehydro Felodipine-d3

Cat. No.: B12302599

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources for **Dehydro Felodipine-d3**, a critical internal standard for the quantitative analysis of the calcium channel blocker, Felodipine. This document is intended to assist researchers, scientists, and drug development professionals in sourcing this compound and in understanding its application in bioanalytical methodologies.

Introduction to Dehydro Felodipine-d3

Dehydro Felodipine-d3 is the deuterated analog of Dehydro Felodipine, the primary metabolite of Felodipine. Its chemical name is 5-O-ethyl 3-O-(trideuteriomethyl) 4-(2,3-dichlorophenyl)-2,6-dimethylpyridine-3,5-dicarboxylate, and its CAS number is 1189916-52-6. The incorporation of three deuterium atoms provides a distinct mass difference from the endogenous metabolite, making it an ideal internal standard for mass spectrometry-based quantification assays, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a stable isotope-labeled internal standard is crucial for correcting for variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of analytical results.

Commercial Availability

A variety of chemical suppliers offer **Dehydro Felodipine-d3** for research purposes. The following table summarizes the key information for sourcing this compound. Please note that

availability and product specifications are subject to change, and it is recommended to consult the suppliers' websites for the most current information.

Supplier	Catalog Number	Purity	Available Quantities
Toronto Research Chemicals (TRC)	D229652	>98%	1 mg, 5 mg, 10 mg, 25 mg, 50 mg
MedChemExpress (MCE)	HY-132657S	>98%	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Santa Cruz Biotechnology, Inc.	sc-219527	Not Specified	1 mg, 5 mg
Cayman Chemical	30123 (as (±)-Felodipine-d5)	≥98% (Felodipine)	1 mg, 5 mg, 10 mg
LGC Standards	TRC-D229650-1MG, -5MG, etc.	Not Specified	1 mg, 5 mg, 10 mg

Experimental Protocol: Quantification of Felodipine in Human Plasma using LC-MS/MS with Dehydro Felodipine-d3 as an Internal Standard

The following protocol is a representative example of how **Dehydro Felodipine-d3** is utilized as an internal standard for the quantification of Felodipine in a biological matrix. This method is based on established bioanalytical techniques.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials and Reagents

- Felodipine analytical standard
- Dehydro Felodipine-d3** (Internal Standard)
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (HPLC grade)

- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- 96-well plates or microcentrifuge tubes

Preparation of Standard and Quality Control (QC) Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve Felodipine and **Dehydro Felodipine-d3** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare serial dilutions of the Felodipine stock solution in 50:50 (v/v) acetonitrile:water to create calibration curve standards.
- Internal Standard (IS) Working Solution: Dilute the **Dehydro Felodipine-d3** stock solution with 50:50 (v/v) acetonitrile:water to a final concentration of 50 ng/mL.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations by spiking blank human plasma with the Felodipine working standard solutions.

Sample Preparation (Protein Precipitation)

- To 100 μ L of plasma sample (blank, calibration standard, QC, or unknown), add 20 μ L of the IS working solution (**Dehydro Felodipine-d3**).
- Vortex mix for 10 seconds.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex mix vigorously for 1 minute.
- Centrifuge the samples at 4000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean 96-well plate or vials.

- Evaporate the solvent to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 200 µL of the mobile phase.
- Vortex mix and centrifuge prior to injection.

LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography system capable of gradient elution.
- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20-90% B
 - 2.5-3.0 min: 90% B
 - 3.0-3.1 min: 90-20% B
 - 3.1-4.0 min: 20% B
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 µL.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source in positive ion mode.
- MRM Transitions:
 - Felodipine: Q1 m/z 384.1 -> Q3 m/z 338.1

- **Dehydro Felodipine-d3** (IS): Q1 m/z 385.2 -> Q3 m/z 340.1

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of Felodipine to the internal standard (**Dehydro Felodipine-d3**) against the nominal concentration of the calibration standards.
- Use a weighted linear regression ($1/x^2$) to fit the calibration curve.
- Determine the concentration of Felodipine in the QC and unknown samples by interpolating their peak area ratios from the calibration curve.

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of Felodipine in a biological sample using **Dehydro Felodipine-d3** as an internal standard.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lcms.cz [lcms.cz]
- 2. ijpsr.info [ijpsr.info]
- 3. gilbertodenucci.com [gilbertodenucci.com]

- To cite this document: BenchChem. [Commercial Sources and Analytical Applications of Dehydro Felodipine-d3: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12302599#commercial-sources-for-dehydro-felodipine-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com